

Independent verification of Ditercalinium Chloride's binding affinity to DNA

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Compound of Interest

Compound Name: *Ditercalinium Chloride*

Cat. No.: *B1218663*

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A Comparative Analysis of Ditercalinium Chloride's DNA Binding Affinity

For Researchers, Scientists, and Drug Development Professionals: An Independent Verification of **Ditercalinium Chloride's** Interaction with DNA Compared to Other Intercalating Agents.

Ditercalinium Chloride, a bis-intercalating agent, has garnered significant interest for its potent anti-cancer properties, primarily attributed to its strong association with DNA, particularly mitochondrial DNA (mtDNA).[1][2] This guide provides an objective comparison of **Ditercalinium Chloride's** DNA binding affinity with other well-established DNA intercalators, supported by a summary of experimental data and detailed methodologies for key experiments.

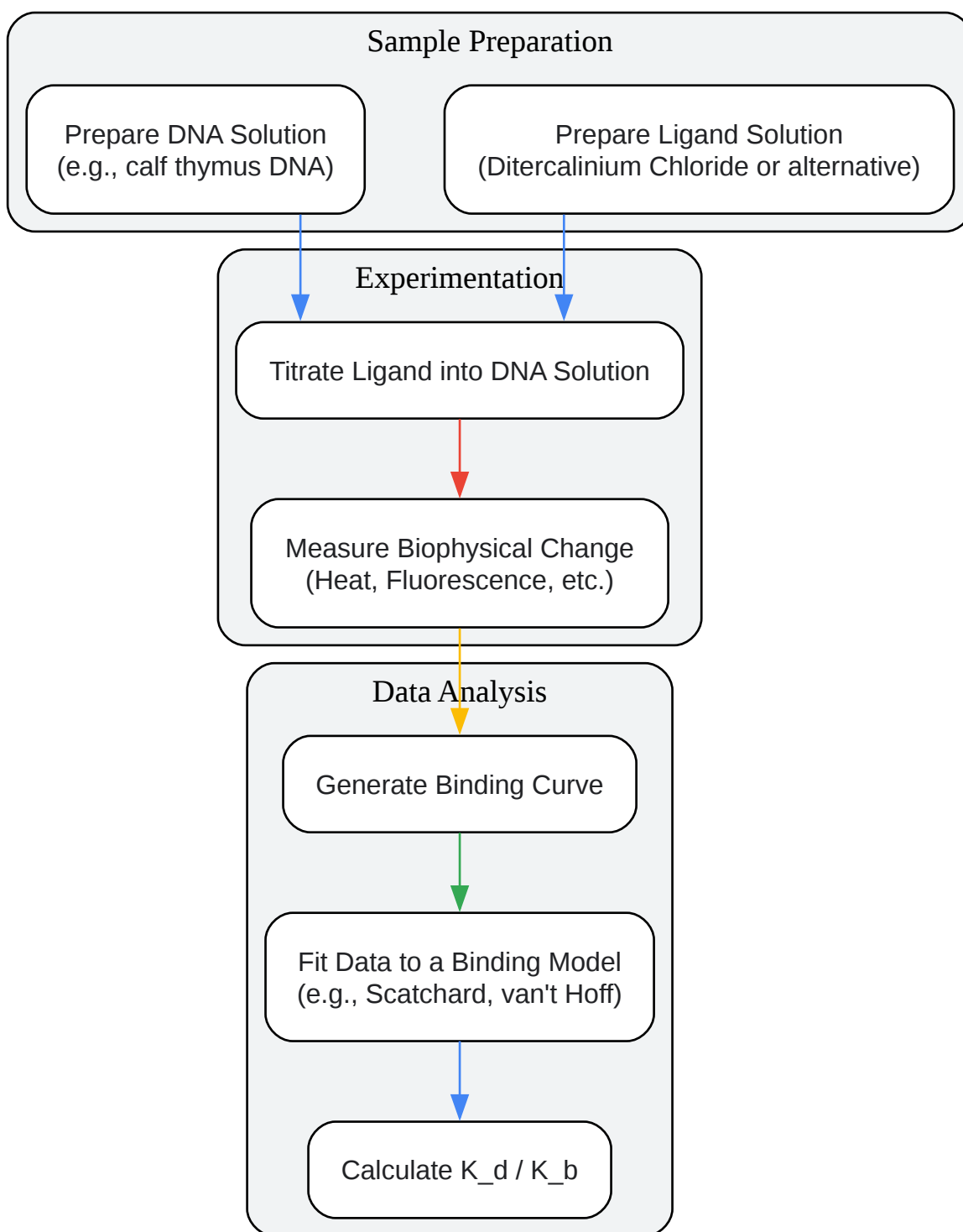
Quantitative Comparison of DNA Binding Affinities

The binding affinity of a ligand to DNA is a critical parameter in drug development, often quantified by the dissociation constant (K_d) or the binding constant (K_b). A lower K_d or a higher K_b value indicates a stronger binding affinity. While specific quantitative data for **Ditercalinium Chloride's** binding constant is not readily available in recent literature, it is consistently characterized as a DNA intercalator with a high binding constant.[1] For a comprehensive comparison, the table below summarizes the binding affinities of several widely studied DNA intercalating agents.

Compound	Binding Constant (Kb) (M-1)	Dissociation Constant (Kd) (μM)	Method
Ditercalinium Chloride	High (exact value not specified in recent literature)	Not specified	-
Ethidium Bromide	6.58 x 10 ⁴	15	Isothermal Titration Calorimetry (ITC), UV-Visible Spectroscopy[3]
Doxorubicin	-	0.384	Isothermal Titration Calorimetry (ITC)[4]
Acridine Orange	2.69 x 10 ⁴	36	Isothermal Titration Calorimetry (ITC), UV-Visible Spectroscopy[3]

Experimental Workflows and Signaling Pathways

To provide a clearer understanding of the processes involved in determining these binding affinities, the following diagrams illustrate a generalized experimental workflow.



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